Biological Characterization and Impurity Profiling of 4-Ethylindolin-2-one[1]

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Compound of Interest

Compound Name:	*4-Ethyl-1,3-dihydro-2H-indol-2-one*
CAS No.:	*954117-24-9*
Cat. No.:	*B131060*

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Executive Summary & Core Directive

4-Ethylindolin-2-one (CAS: 954117-24-9), widely recognized in pharmaceutical development as Ropinirole Impurity C, represents a critical structural intermediate in the synthesis of non-ergoline dopamine agonists. While its intrinsic biological activity is significantly attenuated compared to its parent API (Active Pharmaceutical Ingredient), Ropinirole, its characterization is a mandatory Critical Quality Attribute (CQA) in drug development.

This guide moves beyond simple definition to explore the Structure-Activity Relationship (SAR) that renders this molecule biologically distinct, its role as a privileged scaffold in kinase inhibitor design, and the analytical workflows required for its control.

Structural Pharmacology & SAR Analysis[2][3]

The Pharmacophore Divergence

To understand the biological activity of 4-Ethylindolin-2-one, one must contrast it with Ropinirole. The biological potency of Ropinirole at Dopamine D2/D3 receptors hinges on a specific pharmacophore model:

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- The Aromatic Core: The indolin-2-one system provides the rigid scaffold for pi-stacking interactions within the receptor pocket.
- The Basic Amine: The dipropylamino group is essential. It becomes protonated at physiological pH, forming a critical salt bridge with a conserved Aspartate residue (Asp 3.32) in the transmembrane domain of the GPCR.

4-Ethylindolin-2-one lacks this basic amine tail. Consequently, its affinity for the D2 receptor is drastically reduced, rendering it pharmacologically "silent" or weakly active in the dopaminergic pathway. This "loss of function" is precisely why it is classified as an impurity rather than a metabolite with therapeutic potential.

The Indolin-2-one Scaffold Potential

While the 4-ethyl analog itself is a dopamine-inactive precursor, the indolin-2-one core is a validated "privileged structure" in oncology.

- Kinase Inhibition: Derivatives of indolin-2-one (e.g., Sunitinib) are potent VEGFR/PDGFR inhibitors.[1]
- Mechanism: These molecules bind to the ATP-binding pocket of receptor tyrosine kinases (RTKs).[2]
- 4-Ethyl Substitution: In SAR studies, a 4-ethyl group on the benzene ring acts as a lipophilic handle, potentially filling hydrophobic pockets in the kinase domain, though it requires C3-substitution (e.g., benzylidene) to achieve nanomolar potency.

Synthesis & Impurity Origin Pathway[1][5]

Understanding the origin of 4-Ethylindolin-2-one is essential for controlling its "biological activity" (i.e., its presence in the final drug product). It typically arises from incomplete alkylation or degradation.

Visualization: Ropinirole Synthesis & Impurity Logic

The following diagram illustrates the synthesis pathway and where the 4-Ethyl intermediate diverges.

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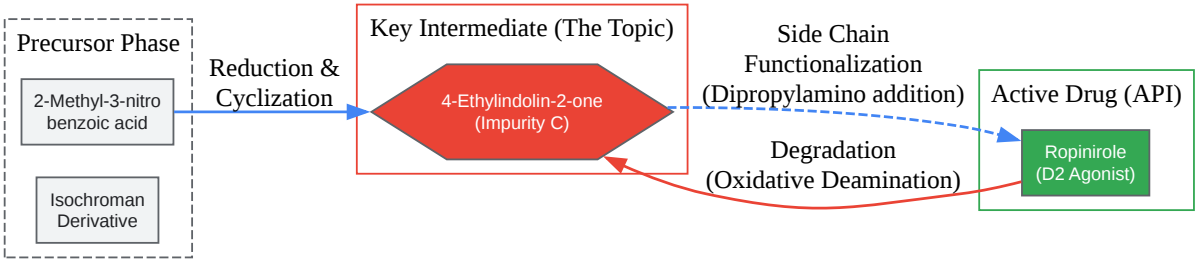

Figure 1: Origin of 4-Ethylindolin-2-one in Ropinirole Synthesis

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Figure 1: The central role of 4-Ethylindolin-2-one.[3] It serves as the immediate scaffold precursor but can also reappear as a degradation product if the side chain is cleaved.

Technical Workflows & Protocols

Analytical Detection Protocol (HPLC)

Objective: To quantify 4-Ethylindolin-2-one levels in a Ropinirole sample, ensuring they remain below the ICH Q3A(R2) threshold (typically <0.15%).

System Suitability:

- Column: C18 Reverse Phase (e.g., Inertsil ODS-3, 250 x 4.6 mm, 5 µm).
- Mobile Phase A: Buffer (0.05M Potassium Dihydrogen Phosphate, pH 6.0).
- Mobile Phase B: Acetonitrile.
- Detection: UV at 250 nm (Indolinone absorption max).

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Parameter	Condition	Rationale
Flow Rate	1.0 mL/min	Standard backpressure management.
Gradient	0-20 min: 80% A; 20-30 min: Linear to 40% A	Elutes polar API first, then lipophilic 4-ethyl impurity.
Retention Time (RT)	Ropinirole: ~8 min	Impurity C (4-Ethyl): ~14 min (More lipophilic).
Limit of Quantitation	0.03%	Required for high-sensitivity impurity profiling.

In Silico Docking Workflow (Molecular Modeling)

Objective: To virtually validate the "loss of activity" hypothesis at the Dopamine D2 receptor.

- Target Retrieval: Download Crystal Structure of Dopamine D2 Receptor (PDB ID: 6CM4) from the Protein Data Bank.
- Ligand Preparation:
  - Structure 1: Ropinirole (Protonated tertiary amine).
  - Structure 2: 4-Ethylindolin-2-one (Neutral).[4]
- Grid Generation: Center grid box on the orthosteric binding pocket (Asp 3.32 residue).
- Docking Execution (e.g., AutoDock Vina):
  - Run rigid receptor/flexible ligand docking.
- Scoring Analysis:
  - Expected Result: Ropinirole Binding Energy: ~ -9.5 kcal/mol (Salt bridge formation).
  - Expected Result: 4-Ethylindolin-2-one Binding Energy: ~ -6.0 kcal/mol (Loss of electrostatic anchor).

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Comparative Biological Profile

The following table summarizes the stark contrast between the intermediate and the final drug, emphasizing why 4-Ethylindolin-2-one is a "silent" scaffold.

Feature	Ropinirole (API)	4-Ethylindolin-2-one (Impurity C)
Molecular Weight	260.37 g/mol	161.20 g/mol
LogP (Lipophilicity)	2.6	1.4 (Predicted)
D2 Receptor Affinity	High (Ki ~ 29 nM)	Negligible / Inactive
Primary Interaction	Salt bridge (Asp3.32) + Pi-Stacking	Pi-Stacking only (Weak binding)
Therapeutic Role	Parkinson's Disease Treatment	Synthesis Intermediate / Impurity
Toxicity Concern	Dopaminergic side effects (Nausea)	Non-specific toxicity (Unknown, treat as xenobiotic)

References

- PubChem. (2024).[4] **4-Ethyl-1,3-dihydro-2H-indol-2-one** (Compound). National Library of Medicine. Link
- European Pharmacopoeia (Ph. Eur.). (2023).[1][5] Ropinirole Hydrochloride Monograph: Impurity C. Link
- Coldwell, M. et al. (1999). Ropinirole: Properties and Clinical Profile. Journal of Neurology. Link
- Sun, L. et al. (1998). Synthesis and Biological Evaluations of 3-Substituted Indolin-2-ones: A Novel Class of Tyrosine Kinase Inhibitors. Journal of Medicinal Chemistry. Link
- BOC Sciences. (2024). Ropinirole Impurities and Biological Activity. Link

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Sources

- 1. Synthesis and in vivo SAR study of indolin-2-one-based multi-targeted inhibitors as potential anticancer agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Synthesis and biological evaluations of 3-substituted indolin-2-ones: a novel class of tyrosine kinase inhibitors that exhibit selectivity toward particular receptor tyrosine kinases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Isolation and characterization of some potential impurities in ropinirole hydrochloride - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 4-Ethyl-1,3-dihydro-2H-indol-2-one | C10H11NO | CID 23289973 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]

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